

# Essential Safety and Logistical Information for Handling Enpiroline

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## Compound of Interest

Compound Name: *Enpiroline*

Cat. No.: *B142286*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Enpiroline**, a compound that requires careful management in a laboratory setting. The following procedural guidance outlines personal protective equipment (PPE) requirements, operational plans for safe handling, and compliant disposal procedures to foster a secure research environment.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Enpiroline** to mitigate risks of exposure. The required level of PPE varies depending on the specific operation being performed.

Operation	Required Personal Protective Equipment
Weighing and Aliquoting (Powder)	<ul style="list-style-type: none"><li>- Full-face respirator with P100 filter or a certified chemical fume hood- Chemical-resistant disposable gown- Two pairs of nitrile gloves (outer pair with extended cuffs)[1]-</li><li>Disposable shoe covers- Safety goggles (if not using a full-face respirator)[2]</li></ul>
Solution Preparation and Handling	<ul style="list-style-type: none"><li>- Laboratory coat- Nitrile gloves[3]- Safety glasses with side shields[4]</li></ul>
Spill Cleanup	<ul style="list-style-type: none"><li>- Full-face respirator with P100 filter- Chemical-resistant disposable gown- Two pairs of nitrile gloves (outer pair with extended cuffs)[1]-</li><li>Disposable shoe covers- Chemical-resistant boots</li></ul>
Waste Disposal	<ul style="list-style-type: none"><li>- Laboratory coat- Nitrile gloves[3]- Safety glasses with side shields[4]</li></ul>

## Hazard Identification and Chemical Properties

Understanding the intrinsic hazards of **Enpiroline** is crucial for safe handling. The following table summarizes key hazard information and physical properties.

Hazard Classification	GHS Classification
Skin Irritation	Category 2[5]
Eye Irritation	Category 2A[5]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)[5]
Short-term (acute) aquatic hazard	Category 1[5]
Long-term (chronic) aquatic hazard	Category 1[5]

## Physical and Chemical Properties

Physical State	Solid (Powder)
Melting Point/Range	146 °C / 295 °F[5]
Chemical Stability	Stable under standard ambient conditions (room temperature)[3][5]

## Operational Plan for Safe Handling

A systematic workflow is essential for minimizing exposure and ensuring safety during the handling of **Enpiroline**.

### Preparation and Weighing:

- Designated Area: All handling of solid **Enpiroline** must occur in a designated area, such as a certified chemical fume hood or a containment glove box.[4]
- Decontamination: Before and after handling, decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol).[4]
- Weighing: Use a dedicated and calibrated analytical balance within the containment area. Tare a pre-labeled, sealable container before adding the compound.[4]

### Solution Preparation:

- Solvent Addition: Within the containment area, add the desired solvent to the sealed container holding the weighed **Enpiroline**.
- Dissolution: Ensure the container is tightly sealed and agitate as necessary to achieve complete dissolution. Sonication may be utilized if required.
- Labeling: Clearly label the resulting solution with the compound name, concentration, solvent, preparation date, and appropriate hazard symbols.[4]

### Storage:

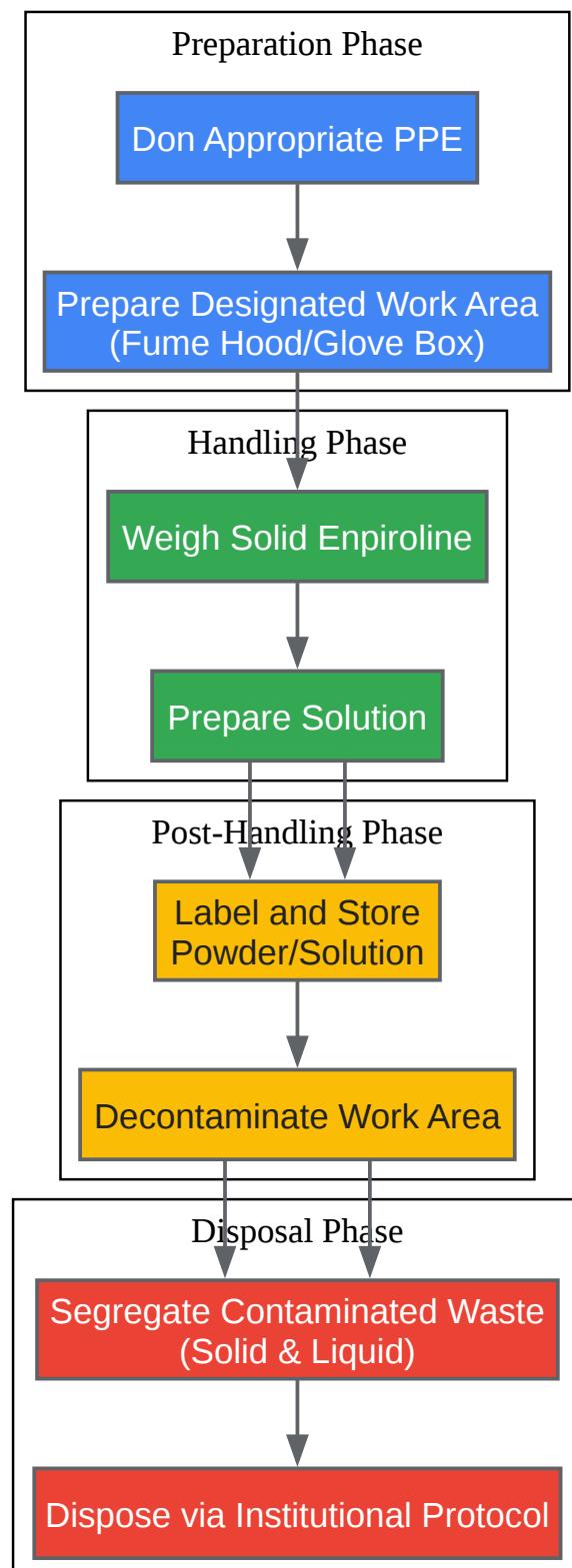
- Powder: Store **Enpiroline** powder in a tightly sealed container in a dry, cool, and well-ventilated place.[2]
- Stock Solutions: It is best practice to aliquot stock solutions and store them at -80°C to minimize freeze-thaw cycles.[4]

## Disposal Plan

Proper disposal of **Enpiroline** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Waste Segregation: All disposable items that have come into contact with **Enpiroline**, including gloves, gowns, shoe covers, pipette tips, and containers, must be segregated as hazardous chemical waste.[4]
- Solid Waste: Collect all contaminated solid waste in a dedicated, clearly labeled, and sealed hazardous waste container.[4]
- Liquid Waste: Collect all liquid waste containing **Enpiroline** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been verified.[4]
- Decontamination of Glassware: Reusable glassware should be decontaminated by first rinsing with a suitable solvent, followed by washing with an appropriate laboratory detergent. The initial solvent rinse must be collected as hazardous waste.[4]
- Final Disposal: All hazardous waste must be disposed of through the institution's official hazardous waste management program, adhering to all local, state, and federal regulations. [4][5]

## Experimental Workflow for Safe Handling of **Enpiroline**



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Caption: Workflow for the safe handling of **Enpiroline** from preparation to disposal.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Enpiroline]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b142286#personal-protective-equipment-for-handling-enpiroline>

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